

Dibutyl malonate safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Dibutyl malonate*

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An In-depth Technical Guide to the Safe Handling of **Dibutyl Malonate**

For researchers, scientists, and drug development professionals, a comprehensive understanding of chemical safety and handling protocols is paramount to ensuring a safe and productive laboratory environment. This guide provides an in-depth overview of the safety data and handling precautions for **dibutyl malonate**, a common reagent in organic synthesis.

Physicochemical Properties

Dibutyl malonate is a colorless liquid with the molecular formula $C_{11}H_{20}O_4$.^{[1][2]} A summary of its key physical and chemical properties is presented below. Understanding these properties is the first step in establishing safe handling procedures.

Property	Value
Molecular Weight	216.27 g/mol [2]
Appearance	Colorless liquid [1]
Density	0.9824 g/cm ³ (at 20°C) [1]
Melting Point	-83°C [1]
Boiling Point	251-252°C [1]
Flash Point	88°C [1]
Solubility	Insoluble in water; Soluble in ethanol, ether, acetone, benzene, and acetic acid [1]
Vapor Pressure	0.0204 mmHg (at 25°C) [1]
Refractive Index	1.4162 - 1.4280 [1]

Hazard Identification and Toxicological Summary

Dibutyl malonate is considered to have low toxicity but can cause irritation.[\[1\]](#) It is a combustible liquid and requires careful handling to avoid ignition.[\[3\]](#)

Key Hazards:

- Eye Irritation: Can cause eye irritation.[\[4\]](#)
- Skin Irritation: May cause skin irritation upon contact.[\[4\]](#)
- Respiratory Tract Irritation: Vapors may irritate the respiratory tract.[\[1\]](#)[\[4\]](#) Do not breathe vapor.[\[1\]](#)
- Combustibility: Classified as a combustible liquid.[\[3\]](#)

As of the latest safety data sheets, there is no information to suggest that **dibutyl malonate** is carcinogenic, mutagenic, or has reproductive toxicity.[\[5\]](#) No specific occupational exposure limits have been established.[\[5\]](#)

Personal Protective Equipment (PPE)

A robust personal protective equipment strategy is the primary defense against exposure. The following PPE is recommended when handling **dibutyl malonate**.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166. A face shield may be required for splash hazards. [4]	Protects against splashes and vapors that can cause eye irritation. [4]
Hand Protection	Nitrile or Neoprene gloves are recommended. Gloves should comply with EU Directive 89/686/EEC and the EN 374 standard. [4]	Prevents skin contact, which can cause irritation. [4] Always inspect gloves before use and use proper removal techniques.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure. [6]	Protects against accidental skin contact.
Respiratory Protection	Use in a well-ventilated area. [7] A full-face respirator with a multipurpose combination (US) may be necessary if engineering controls are insufficient. [4]	Prevents inhalation of vapors which can irritate the respiratory system. [4]

Handling and Storage Protocols

Proper handling and storage are critical to maintaining a safe laboratory environment.

Handling:

- Handle in a well-ventilated area and use a local exhaust ventilation system.[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[8\]](#)

- Do not breathe vapors or mists.[1][7]
- Keep away from heat, sparks, open flames, and hot surfaces.[3][9]
- All equipment used when handling the product must be grounded to prevent static discharges.[5][10]
- Wash hands thoroughly after handling.[7]

Storage:

- Store in a cool, dry, and well-ventilated place.[3][7]
- Keep containers tightly closed in their original container.[5][7][10]
- Store away from incompatible materials such as strong oxidizing agents.[5][7]

Emergency and Experimental Protocols

In the event of an exposure or spill, immediate and appropriate action is essential.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek medical attention.[4]
- Skin Contact: Remove all contaminated clothing and wash the affected skin area with soap and water for at least 15 minutes.[4] If irritation occurs, seek medical attention.[8]
- Inhalation: Move the individual to fresh air. If the person is not breathing, provide artificial respiration.[4] Seek medical attention if you feel unwell.[8]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4]

Accidental Release and Spill Cleanup Protocol

The primary goal is to contain the spill safely and prevent it from entering drains or waterways.
[5][10]

- Ensure Adequate Ventilation: Ventilate the area of the spill.[5]
- Remove Ignition Sources: Remove all sources of ignition from the area.[5][10]
- Evacuate Personnel: Keep unnecessary personnel away from the spill area.[5][10]
- Wear Appropriate PPE: Do not handle the spill without wearing appropriate protective clothing, gloves, and eye/face protection.[5]
- Containment: Stop the leak if it is safe to do so. Use an inert absorbent material like vermiculite, dry sand, or earth to contain the spill.[5] Dike large spills far ahead of the liquid for later disposal.[5]
- Cleanup: Use non-sparking tools to collect the absorbed material and place it into a suitable, sealed container for chemical waste disposal.[5][10]
- Decontaminate: Thoroughly clean the contaminated surface.[5]

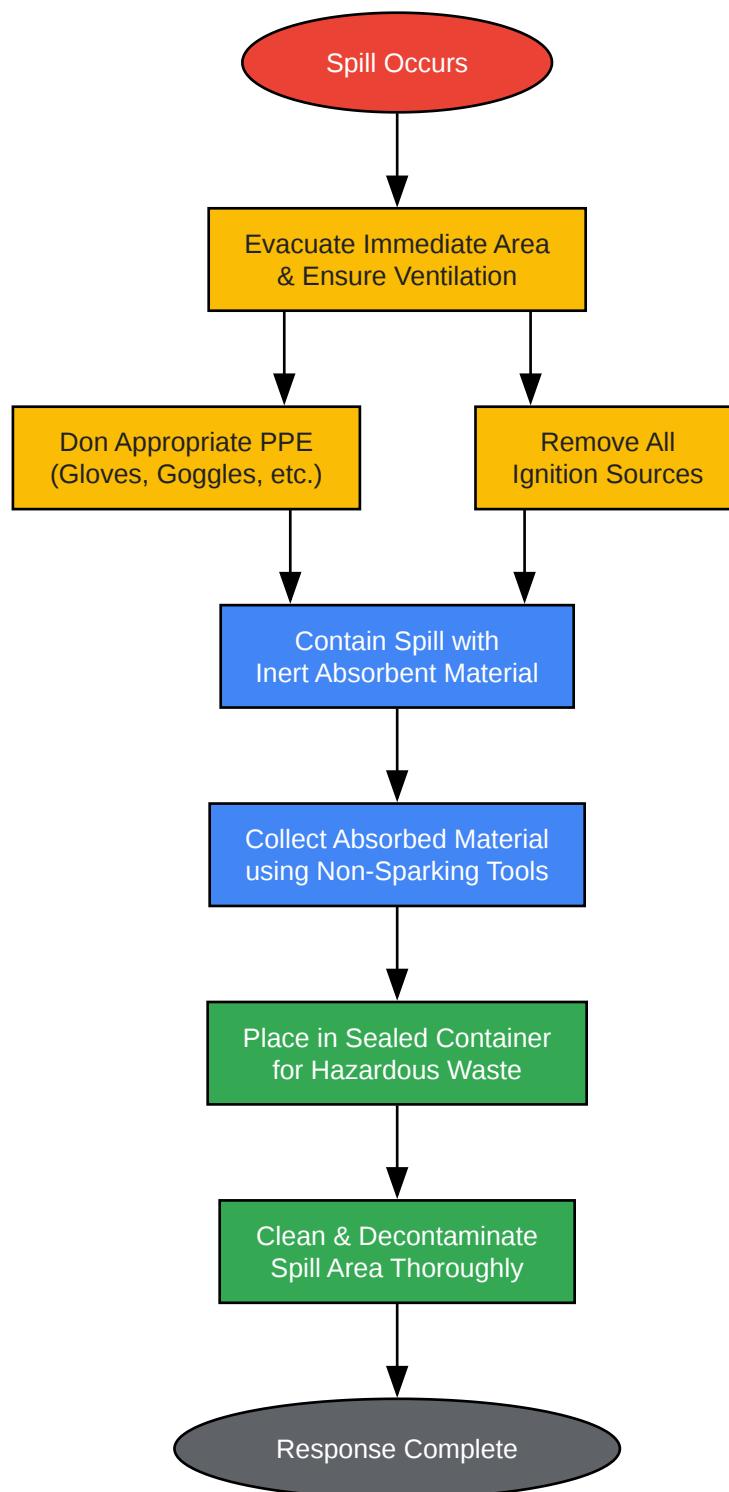
Firefighting Protocol

Dibutyl malonate is a combustible liquid.[3]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[10][11] Water mist can be used to cool closed containers.[11]
- Special Hazards: Heating may cause containers to expand or rupture violently.[7] Hazardous combustion products include carbon monoxide and carbon dioxide.[11]
- Firefighter Protection: Firefighters should wear a self-contained breathing apparatus and full protective gear.[3]

Visual Workflow for Spill Response

The following diagram illustrates the logical workflow for responding to an accidental spill of **dibutyl malonate**.



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Caption: Workflow for **Dibutyl Malonate** Spill Response.

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